

Essential Safety and Handling Guide for (±)-Cannabichromene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pichromene*

Cat. No.: *B122206*

[Get Quote](#)

Disclaimer: The substance "**Pichromene**" is not found in standard chemical databases. Based on search results for safety information, it is highly probable that "**Pichromene**" is a typographical error for (±)-Cannabichromene. This guide pertains to (±)-Cannabichromene. Always verify the identity of any chemical and consult its specific Safety Data Sheet (SDS) before handling.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling (±)-Cannabichromene. It includes detailed operational and disposal plans to ensure laboratory safety and compliance.

Hazard Identification and Personal Protective Equipment (PPE)

(±)-Cannabichromene is classified as a hazardous substance. It is a highly flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye irritation^[1].

Summary of Hazards:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[1][2]
Acute Toxicity, Oral	3 & 4	H301/H302: Toxic or harmful if swallowed[1][2][3]
Acute Toxicity, Dermal	3 & 4	H311/H312: Toxic or harmful in contact with skin[1][2][3]
Acute Toxicity, Inhalation	3 & 4	H331/H332: Toxic or harmful if inhaled[1][2]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[1]
Skin Sensitization	1	H317: May cause an allergic skin reaction[3]

Recommended Personal Protective Equipment (PPE):

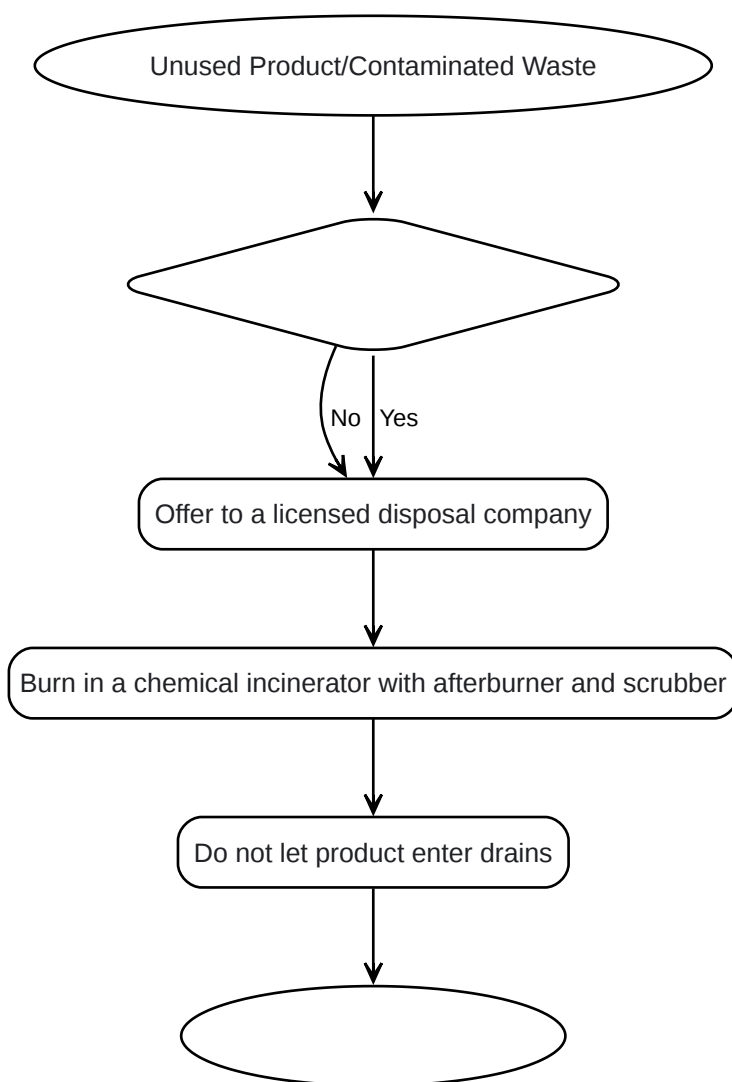
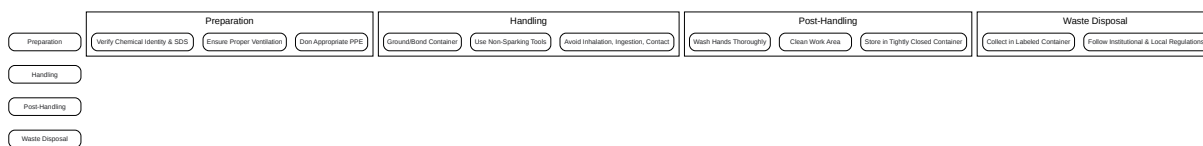
Proper PPE is mandatory to minimize exposure and ensure personal safety.

Body Part	PPE Recommendation	Specifications
Eyes/Face	Safety glasses with side-shields, face shield	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU)[4].
Hands	Chemical-resistant gloves	Material and thickness must be impervious to the substance. Consult glove manufacturer's compatibility data.
Body	Protective clothing, lab coat, apron	Should be flame-retardant. Immediately remove any clothing soiled by the product[1].
Respiratory	Use only in a well-ventilated area. If needed, use a NIOSH-approved respirator.	A self-contained breathing apparatus should be worn in case of fire[2].

Operational and Handling Protocols

Adherence to strict operational protocols is crucial for safe handling.

Workflow for Safe Handling:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [2. ssi.shimadzu.com](https://ssi.shimadzu.com) [ssi.shimadzu.com]
- [3. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [4. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for (±)-Cannabichromene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b122206/docs#essential-safety-and-handling-guide-for-cannabichromene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)